

Discovery and development of Flufenoximacil by KingAgroot

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Compound of Interest

Compound Name: *Flufenoximacil*

Cat. No.: *B13867611*

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An In-depth Technical Guide to the Discovery and Development of **Flufenoximacil** by KingAgroot

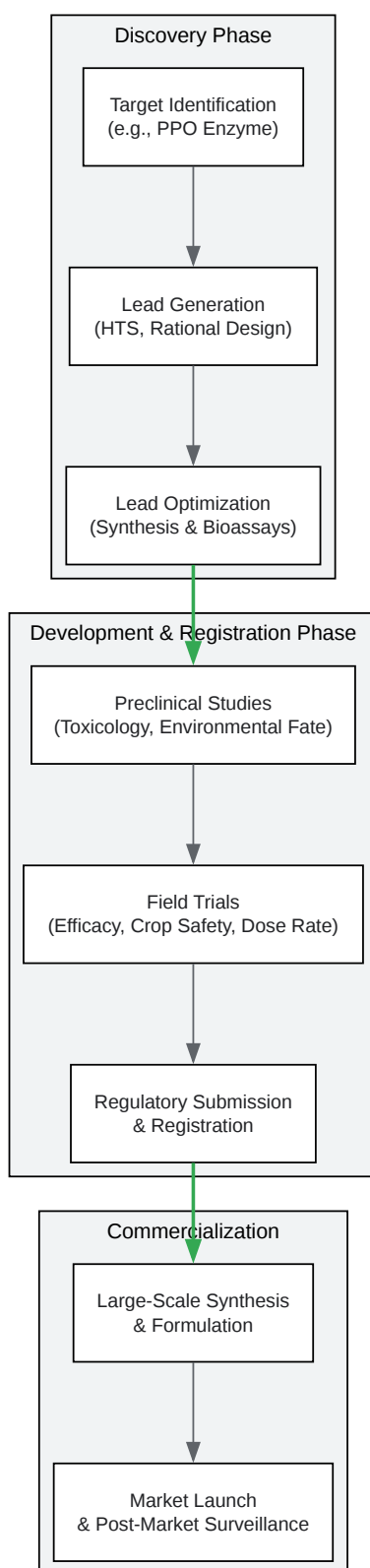
Introduction

Flufenoximacil, developed and patented by Qingdao KingAgroot CropScience Co., Ltd., is a next-generation, non-selective, contact herbicide.[1] It represents a significant advancement in the agrochemical industry, being the first new non-selective herbicide compound introduced in nearly 40 years.[2] Marketed under the trade name Kuairufeng, **Flufenoximacil** provides a novel solution for managing a broad spectrum of weeds, including those resistant to mainstream herbicides like glyphosate and glufosinate.[1][3] Its development underscores KingAgroot's commitment to innovative research and development in crop protection.[4] This technical guide details the discovery, mechanism of action, biological efficacy, and chemical properties of **Flufenoximacil**.

Discovery and Development Pathway

The journey of **Flufenoximacil** from laboratory concept to commercial product follows a rigorous, multi-stage process typical of modern agrochemical development. KingAgroot's strategic R&D pipeline has successfully brought several patented compounds to market, with **Flufenoximacil** being a key component of its second wave of innovations launched since 2024. The International Organization for Standardization (ISO) provisionally approved the common name "**Flufenoximacil**" in June 2022.[4][5] Following this, it gained registration in Cambodia and was officially approved for registration in China in September 2024, leading to a

highly successful market launch the same year.^{[2][6][7][8][9]} KingAgroot has also partnered with Nufarm to develop and register the molecule for the Australian market, with trials underway.^{[7][8][9][10]}



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Caption: Generalized workflow for herbicide discovery and development.

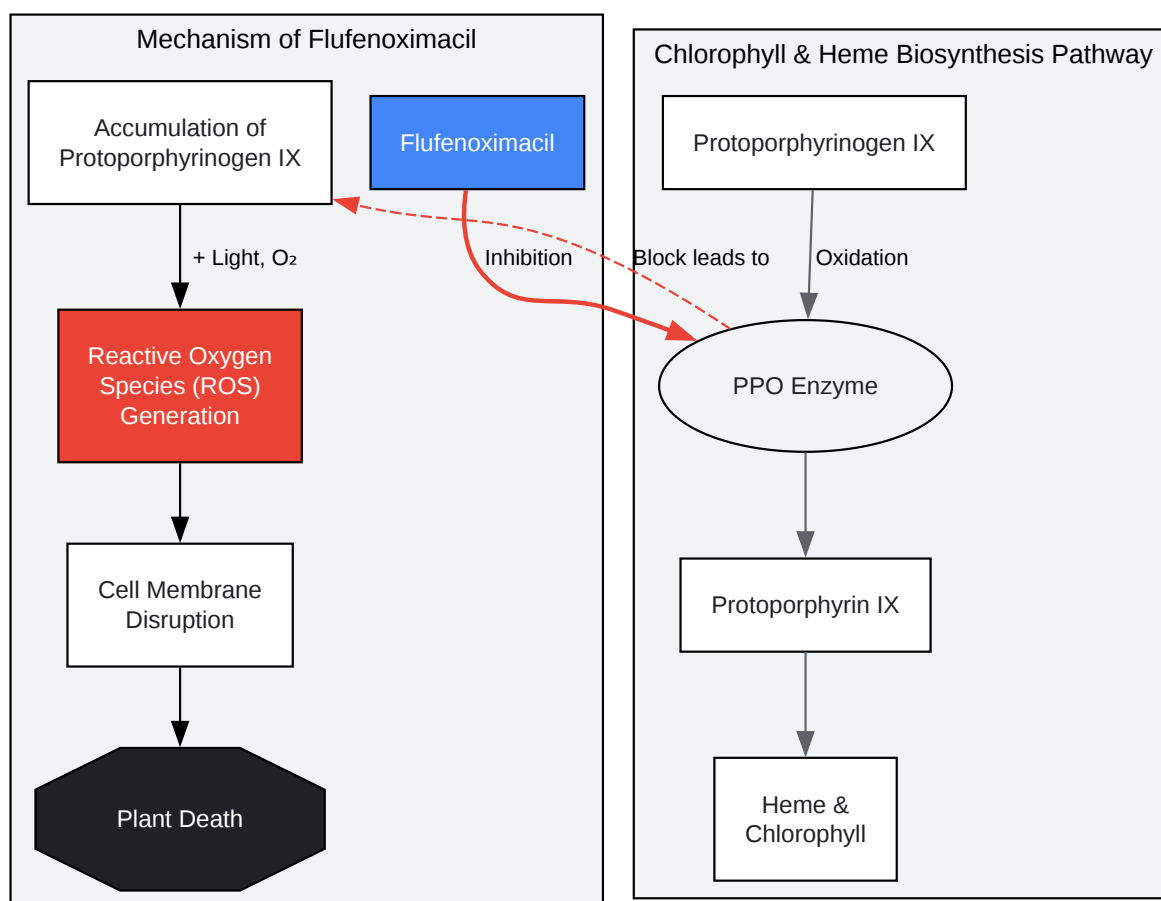
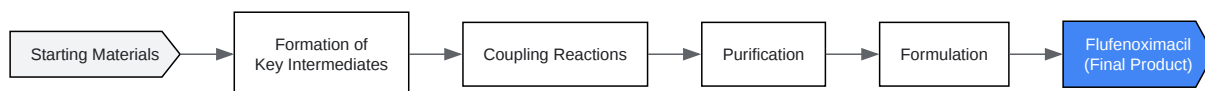
Chemical Properties and Synthesis

Flufenoximacil belongs to the phenyluracil chemical class of herbicides.[\[4\]](#)[\[11\]](#) Its chemical structure is complex, featuring multiple stereocenters, which contributes to its high efficacy.[\[11\]](#)

Table 1: Chemical Identification of **Flufenoximacil**

Property	Identifier
Common Name	Flufenoximacil
Development Code	QYNS101
CAS Registry No.	2759011-88-4 [11] [12] [13]
IUPAC Name	methyl (2R)-2-{{(E)-({2-chloro-4-fluoro-5-[3-methyl-2,6-dioxo-4-(trifluoromethyl)-3,6-dihydropyrimidin-1(2H)-yl]phenyl}methylidene)amino}oxy}propanoate [11] [13]
Chemical Formula	C ₁₇ H ₁₄ ClF ₄ N ₃ O ₅ [11] [12] [13]
Molecular Mass	451.76
Herbicide Class	N-phenylimide; Phenyluracil [11] [12]

The synthesis of **Flufenoximacil** is a multi-step process that involves the creation of key bicyclic intermediates, followed by coupling reactions to assemble the final molecular structure.[\[3\]](#) The final stages involve rigorous purification and formulation into a stable, usable product for agricultural application.[\[3\]](#)



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